

Application Note: Caspase-8 Activity Assay in Isolated Mitochondria using Cbz-IETD-pNA

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Compound of Interest

Compound Name: Cbz-Ile-Glu-Thr-Asp-pNA

Cat. No.: B12388040

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Abstract & Introduction

While Caspase-8 is classically defined as the initiator caspase of the extrinsic (death receptor) apoptotic pathway, operating primarily in the cytosol to cleave Bid into truncated Bid (tBid), accumulating evidence places active Caspase-8 directly at the mitochondrial outer membrane (OMM) in Type II cells and specific chemotherapeutic responses (e.g., etoposide, betulinic acid). At the OMM, Caspase-8 associates with cardiolipin platforms to facilitate efficient Bid cleavage and potential crosstalk with the permeability transition pore.

This guide details a rigorous protocol for quantifying mitochondria-associated Caspase-8 activity using the chromogenic substrate Cbz-IETD-pNA. Unlike cytosolic assays, this protocol emphasizes the critical upstream fractionation steps required to distinguish resident mitochondrial Caspase-8 from cytosolic contamination.

Assay Principle

The assay relies on the specific hydrolysis of the peptide substrate **Cbz-Ile-Glu-Thr-Asp-pNA** (Cbz-IETD-pNA). Active Caspase-8 cleaves the amide bond between Aspartic acid (D) and the p-nitroanilide (pNA) reporter.

- Reaction: Cbz-IETD-pNA

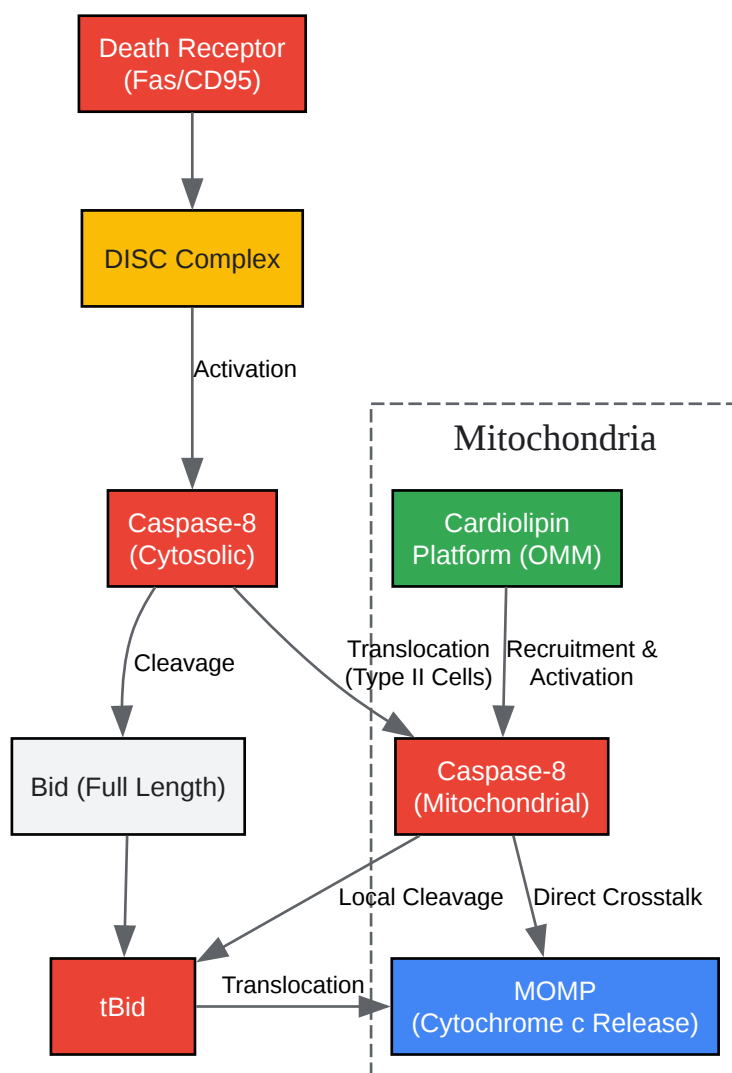
Cbz-IETD + pNA (Free)

- Detection: Free pNA is a yellow chromophore quantified spectrophotometrically at 405 nm.[\[1\]](#)
[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Specificity: The IETD sequence is highly selective for Caspase-8. Specificity is validated using the inhibitor Z-IETD-fmk.

Biological Context & Pathway

Understanding the dual localization of Caspase-8 is vital for data interpretation. In Type I cells, cytosolic Caspase-8 is sufficient. In Type II cells, the mitochondrial amplification loop is essential.[\[6\]](#)

Figure 1: Caspase-8 Mitochondrial Translocation Pathway



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Caption: Caspase-8 signaling showing both cytosolic Bid cleavage and direct mitochondrial translocation to cardiolipin platforms.

Materials & Reagents

Reagents

- Substrate: Cbz-IETD-pNA (10 mM stock in DMSO). Store at -20°C.
- Inhibitor (Control): Z-IETD-fmk (1 mM stock in DMSO).

- Mitochondrial Isolation Buffer (MIB): 200 mM Mannitol, 70 mM Sucrose, 10 mM HEPES (pH 7.5), 1 mM EGTA. Add protease inhibitors (PI) immediately before use, but OMIT DTT at this stage.
- Mitochondrial Lysis Buffer (MLB): 50 mM HEPES (pH 7.4), 100 mM NaCl, 0.1% CHAPS, 1 mM EDTA, 10% Glycerol. Add 10 mM DTT fresh.
- Assay Reaction Buffer: 50 mM HEPES (pH 7.4), 100 mM NaCl, 0.1% CHAPS, 10 mM DTT, 10% Glycerol.
- pNA Standard: p-Nitroaniline (free) for standard curve generation.

Equipment

- Dounce Homogenizer (Glass/Glass, Tight pestle B).
- Refrigerated Microcentrifuge (capable of 15,000 x g).
- Microplate Reader (96-well) with 405 nm filter.[\[2\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#)

Experimental Protocol

Phase 1: Isolation of Mitochondria (The Critical Step)

Objective: Isolate mitochondria free from cytosolic Caspase-8 contamination.

- Harvest Cells: Collect cells. Wash 2x with ice-cold PBS.
- Resuspend: Resuspend pellet in 5 volumes of ice-cold MIB (with PI). Incubate on ice for 10 min.
- Homogenization: Homogenize using a Dounce homogenizer (30-50 strokes). Verify >80% cell breakage via Trypan Blue staining.
- Debris Removal: Centrifuge at 600 x g for 10 min at 4°C. Save the supernatant (S1); discard the pellet (nuclei/debris).

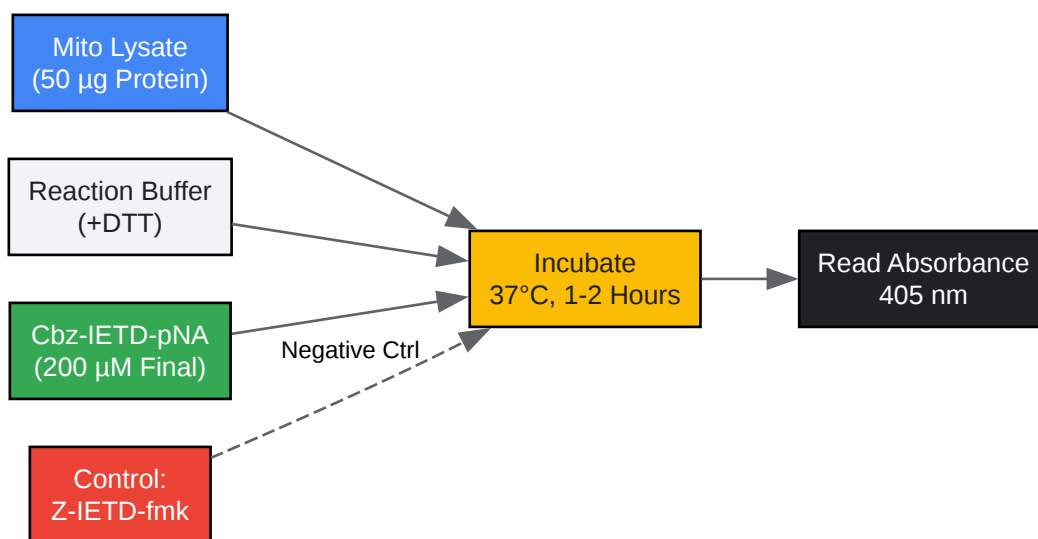
- Mitochondrial Pelleting: Centrifuge S1 at 12,000 x g for 15 min at 4°C.
 - Pellet: Crude Mitochondria.[9][10]
 - Supernatant: Cytosol (Keep as a positive control for cytosolic Caspase-8).
- Wash Step (Mandatory): Resuspend the mitochondrial pellet gently in 500 µL MIB. Centrifuge again at 12,000 x g for 15 min. Discard supernatant.
 - Note: This wash removes loosely associated cytosolic Caspase-8.

Phase 2: Protein Extraction

- Lysis: Resuspend the washed mitochondrial pellet in 50-100 µL of MLB (containing DTT).
- Incubation: Incubate on ice for 20 minutes, vortexing every 5 minutes to ensure membrane disruption.
- Clarification: Centrifuge at 15,000 x g for 15 min at 4°C. Transfer supernatant to a fresh tube.
- Quantification: Measure protein concentration (Bradford or BCA). Note: Ensure DTT compatibility with your protein assay.

Phase 3: Activity Assay Workflow

Figure 2: Assay Workflow Diagram



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Caption: Step-by-step workflow for the colorimetric plate assay.

Plate Setup (96-well):

Well Type	Component	Volume (μL)
Test Sample	Mitochondrial Lysate (50 μg)	50
Reaction Buffer	40	
Cbz-IETD-pNA (4 mM)	5 (Final 200 μM)	
Background Control	Lysis Buffer (No protein)	
Reaction Buffer	40	50
Cbz-IETD-pNA (4 mM)	5	
Inhibitor Control	Mitochondrial Lysate (50 μg)	
Reaction Buffer	30	
Z-IETD-fmk (1 mM)	10	
Cbz-IETD-pNA (4 mM)	5	

- Prepare Wells: Add lysate and buffer first.[\[2\]](#)
- Pre-Incubate (Inhibitor only): If using the inhibitor control, incubate lysate + inhibitor for 15 min at 37°C before adding substrate.
- Start Reaction: Add Cbz-IETD-pNA to all wells.
- Incubate: Incubate at 37°C for 1–2 hours. (Protect from light).[\[4\]](#)[\[11\]](#)
- Read: Measure OD405 nm.

Data Analysis & Calculation

To ensure trustworthiness, calculate specific activity rather than just raw OD.

pNA Standard Curve

Prepare a serial dilution of free pNA (0, 10, 20, 50, 100, 200 μM) in Reaction Buffer. Read at 405 nm.^{[1][2][3][4][5][7][12][13]} Plot OD (y-axis) vs. Concentration (x-axis). Determine the slope ().

- Typical

for pNA at 405 nm is ~ 9.6 to $10.5 \text{ mM}^{-1}\text{cm}^{-1}$.

Calculation Formula

Calculate the specific activity (Units/mg protein):

- : Absorbance difference.
- : Dilution factor (if any).
- : Millimolar extinction coefficient (from standard curve, typically $\sim 10.5 \text{ mM}^{-1}$ if pathlength is normalized or per well volume). Ideally, use the slope of the pNA standard curve (OD/nmol).
- : Reaction time (hours or minutes).
- : Amount of protein added (mg).

Unit Definition: One unit is the amount of enzyme that cleaves 1 nmol of Cbz-IETD-pNA per hour at 37°C.^[3]

Troubleshooting & Validation

Problem	Possible Cause	Solution
High Background in Mito Fraction	Cytosolic contamination	Increase washing of mitochondrial pellet (Step 6 of Isolation). Use a sucrose cushion.[14]
Low Signal	Low mitochondrial translocation	Ensure cells are Type II or stimulus (e.g., FasL, Etoposide) is sufficient. Increase protein load.
No Inhibition	Inhibitor degradation	Z-IETD-fmk is unstable in aqueous buffer. Add fresh from DMSO stock.

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